

Essential Safety and Logistical Information for Handling AKP-11

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Compound of Interest		
Compound Name:	AKP-11	
Cat. No.:	B560679	Get Quote

Disclaimer: A specific Safety Data Sheet (SDS) for **AKP-11** was not located in the available search results. The following guidance is based on general laboratory safety principles for handling potent, biologically active research compounds and should be supplemented by a thorough risk assessment conducted by qualified personnel within your institution. The information provided here is intended to support, not replace, institutional safety protocols.

Hazard Assessment and General Precautions

AKP-11 is identified as a potent agonist of the sphingosine-1-phosphate receptor 1 (S1P1) and is intended for research use only, not for human or veterinary applications[1]. As a bioactive small molecule, it should be handled with care to avoid potential pharmacological effects from accidental exposure. All personnel handling **AKP-11** must be properly trained in the procedures outlined below and be aware of the potential hazards.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C22H22CIN3O5	[1]
Molecular Weight	443.9 g/mol	[1]
Solubility	DMF: 5 mg/ml, DMSO: 20 mg/ml	[1]
CAS Number	1220973-37-4	[1]





Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure to **AKP-11**. The following table outlines the recommended PPE for various handling scenarios. A risk assessment should be performed to determine the appropriate level of protection for specific procedures.

Task	Recommended PPE	
Receiving and Unpacking	- Nitrile gloves- Safety glasses	
Weighing and Aliquoting (Solid)	- Nitrile gloves (double-gloving recommended)- Lab coat- Safety glasses with side shields or chemical splash goggles- N95 respirator or higher (if not handled in a chemical fume hood)	
Weighing and Aliquoting (in solution)	- Nitrile gloves- Lab coat- Safety glasses with side shields or chemical splash goggles	
General Laboratory Use	- Nitrile gloves- Lab coat- Safety glasses	
Spill Cleanup	- Nitrile gloves (double-gloving recommended)- Chemical-resistant coveralls or apron- Chemical splash goggles- Appropriate respiratory protection (based on spill size and volatility)	

Experimental Protocols: Safe Handling Procedures

- 1. Receiving and Storage:
- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (nitrile gloves and safety glasses) when unpacking.
- Store AKP-11 in a tightly sealed, clearly labeled container in a designated, secure, and well-ventilated area, away from incompatible materials. Follow the supplier's recommendations for storage temperature.
- 2. Weighing and Preparing Solutions:



- Solid Form: Whenever possible, handle solid AKP-11 in a chemical fume hood or a
 ventilated balance enclosure to minimize the risk of inhalation. Use dedicated spatulas and
 weighing papers.
- Solution Form: Prepare solutions in a chemical fume hood. Use a calibrated positive displacement pipette or a gastight syringe for transferring solutions to minimize aerosol generation.
- After handling, thoroughly clean all equipment and the work area.
- 3. Administration to Animals (if applicable):
- Personnel should wear appropriate PPE, including a lab coat, nitrile gloves, and safety glasses.
- Use appropriate animal handling techniques to minimize the risk of accidental exposure.
- Dispose of all contaminated bedding and waste in accordance with institutional guidelines for hazardous chemical waste.

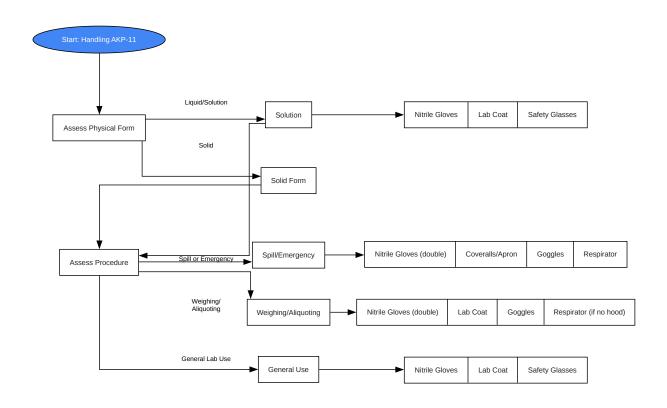
Disposal Plan

All waste contaminated with **AKP-11**, including empty containers, used PPE, and cleaning materials, must be disposed of as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Mandatory Visualization





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Caption: PPE selection workflow for handling AKP-11.

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References

- 1. caymanchem.com [caymanchem.com]
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